

A Comprehensive Technical Guide to *tert*-Butyldimethylsilanol: Properties, Protocols, and Applications

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Compound of Interest

Compound Name: *tert*-Butyldimethylsilanol

Cat. No.: B101206

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of ***tert*-Butyldimethylsilanol** (TBDMSOH), a versatile organosilicon compound. This document includes key physical constants, detailed experimental protocols for their determination, and a summary of its applications in research and development.

Core Physical and Chemical Properties

***tert*-Butyldimethylsilanol** is a colorless, flammable liquid with a mild camphor-like odor.^[1] It is a key intermediate in the synthesis of silicone polymers and is widely used as a silylating agent to protect hydroxyl groups in organic synthesis.^{[2][3][4]} Its stability and ease of handling make it a valuable reagent in both laboratory and industrial settings.^[2]

Identification and Structure

Identifier	Value
Chemical Name	tert-Butyldimethylsilanol
Synonyms	(tert-Butyl)dimethylsilanol, Butyldimethylsilanol, TBDMS-OH, TBSOH[2][5]
CAS Number	18173-64-3[2][5][6][7][8]
Molecular Formula	C ₆ H ₁₆ OSi[2][7][8]
Molecular Weight	132.28 g/mol [2][5][6][7][8]
SMILES	CC(C)(C)--INVALID-LINK--(C)O[6][8]
InChI	1S/C6H16OSi/c1-6(2,3)8(4,5)7/h7H,1-5H3[6]
InChIKey	FGWRMMTYIZKYMA-UHFFFAOYSA-N[6]

Physical Constants

Property	Value
Appearance	Colorless clear liquid[2][5]
Density	0.84 g/mL at 25 °C[3][5][6][9]
Boiling Point	139 °C at 739 mmHg[3][5][6][9]
Melting Point	18 °C[10]
Flash Point	45 °C (113 °F) - closed cup[6][9]
Refractive Index	n _{20/D} 1.424[3][5][6][9]
Vapor Pressure	0.0165 mmHg at 25 °C[10]
pKa	15.37 ± 0.53 (Predicted)[11]
Solubility	Soluble in methanol, DMSO, and benzene.[4] [12] Insoluble in water.[1]

Safety and Handling

tert-Butyldimethylsilanol is a flammable liquid and vapor.[9][13] It causes skin and serious eye irritation and may cause respiratory irritation.[9][13]

GHS Hazard Statements: H226, H315, H319, H335[6][9]

Precautionary Statements: P210, P233, P240, P241, P261, P303+P361+P353, P305+P351+P338[6][9]

Proper personal protective equipment (PPE), including eye shields, face shields, and gloves, should be worn when handling this chemical.[6] It should be stored in a cool, well-ventilated place away from heat and open flames.[1]

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of **tert-Butyldimethylsilanol**.

Determination of Boiling Point

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating mantle)
- Beaker

Procedure:

- Add a small amount of **tert-Butyldimethylsilanol** to the test tube.
- Place the capillary tube, with its open end down, into the test tube.

- Attach the test tube to a thermometer and immerse it in a heating bath.
- Heat the bath slowly and observe the capillary tube.
- A steady stream of bubbles will emerge from the capillary tube as the liquid is heated.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube upon cooling.

Determination of Density

Objective: To determine the mass per unit volume of the liquid.

Apparatus:

- Pycnometer (a small glass flask with a precise volume)
- Analytical balance
- Water bath with temperature control

Procedure:

- Clean and dry the pycnometer and determine its mass.
- Fill the pycnometer with **tert-Butyldimethylsilanol** and place it in a water bath at a constant temperature (e.g., 25 °C) to allow for thermal equilibrium.
- Remove the pycnometer from the bath, dry the outside, and measure its mass.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Determination of Refractive Index

Objective: To measure the extent to which light is bent when it passes through the liquid.

Apparatus:

- Abbe refractometer

- Constant temperature water bath

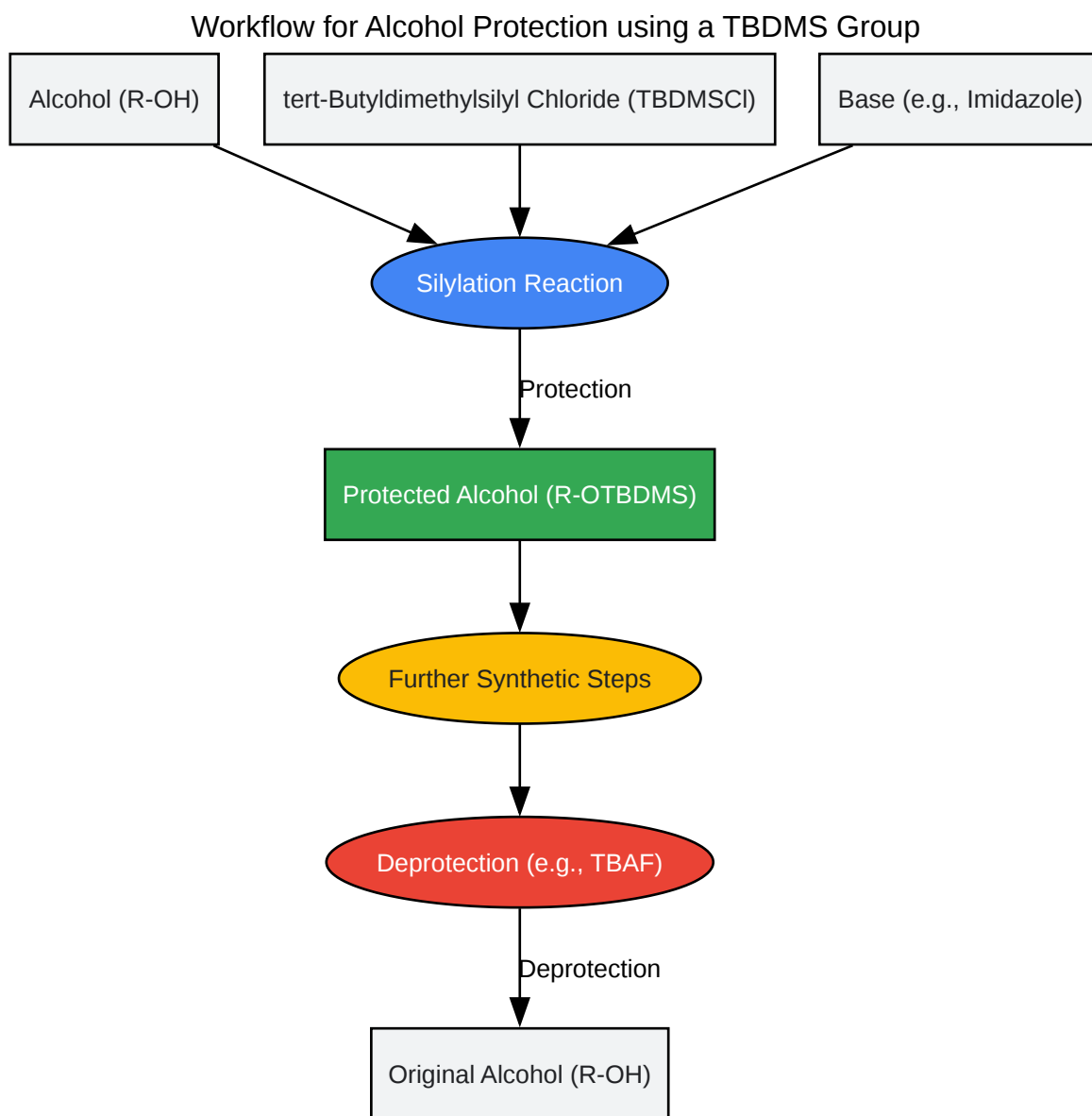
Procedure:

- Calibrate the refractometer using a standard sample with a known refractive index.
- Place a few drops of **tert-Butyldimethylsilanol** onto the prism of the refractometer.
- Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature (e.g., 20 °C).
- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered.
- Read the refractive index from the scale.

Applications and Visualization

tert-Butyldimethylsilanol is a versatile reagent with several important applications in organic chemistry.^[2] Its primary use is as a silylating agent for the protection of hydroxyl groups.^{[3][4]} This is a crucial step in multi-step syntheses to prevent unwanted side reactions of the alcohol functionality.

The following diagram illustrates the general workflow for the protection of an alcohol using **tert-Butyldimethylsilyl chloride (TBDMSCl)**, which can be synthesized from **tert-Butyldimethylsilanol**.



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Caption: General workflow for the protection and deprotection of an alcohol using a tert-butyldimethylsilyl (TBDMS) group.

This compound also serves as an intermediate in the production of silicone polymers, adhesives, and sealants, where it contributes to enhanced adhesion and durability.^[2] Furthermore, it is utilized in surface modification to create hydrophobic surfaces.^[2]

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